

Stauntosaponin A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Stauntosaponin A

Cat. No.: B1512708

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stauntosaponin A, also known as Stauntoside C, is a secopregnane-type steroidal glycoside that has garnered significant interest within the scientific community.^[1] Isolated from plants of the *Cynanchum* genus, particularly *Cynanchum stauntonii*, this natural product has demonstrated potent biological activity, primarily as an inhibitor of the sodium-potassium adenosine triphosphatase (Na⁺/K⁺-ATPase) enzyme.^[1] Its potential applications in anti-cancer research make it a molecule of considerable importance for drug discovery and development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Stauntosaponin A**, detailed experimental protocols for its study, and an exploration of its mechanism of action through relevant signaling pathways.

Core Physical and Chemical Properties

Quantitative data for **Stauntosaponin A** is summarized in the table below. It is important to note that while key identifiers and some physical properties are well-documented, specific experimental data such as melting point and detailed spectral characteristics are not widely available in publicly accessible literature.

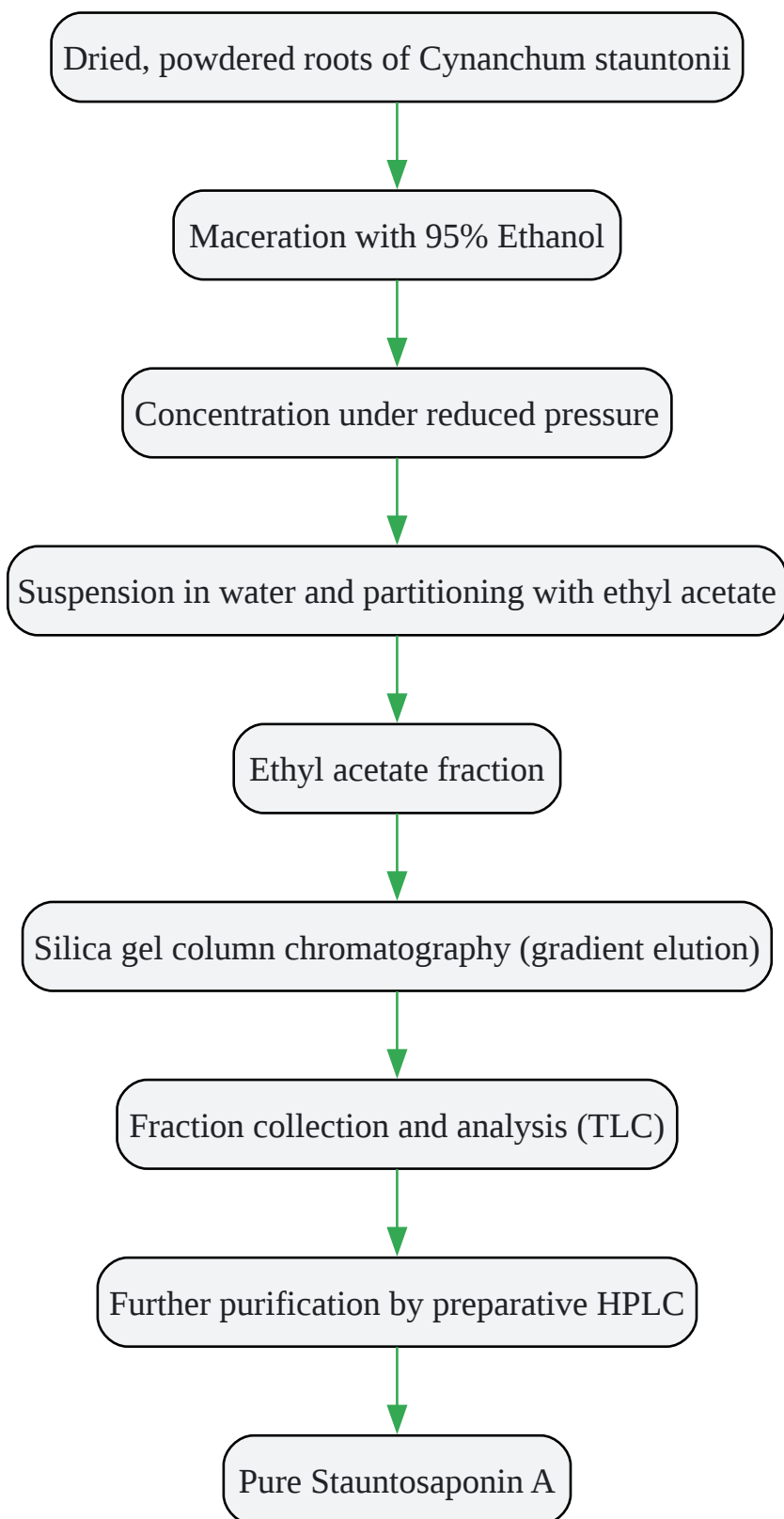
Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₈ O ₇	[1]
Molecular Weight	486.60 g/mol	[1]
CAS Number	1417887-91-2	[1]
Appearance	White to off-white solid	
Solubility	10 mM in DMSO	
Melting Point	Not reported	
¹ H NMR Data	Not specifically reported	
¹³ C NMR Data	Not specifically reported	
HR-ESI-MS	Not specifically reported	
FT-IR	Not specifically reported	
Biological Activity	Potent Na ⁺ /K ⁺ -ATPase inhibitor	[1]
IC ₅₀	21 nM for Na ⁺ /K ⁺ -ATPase inhibition	[1]

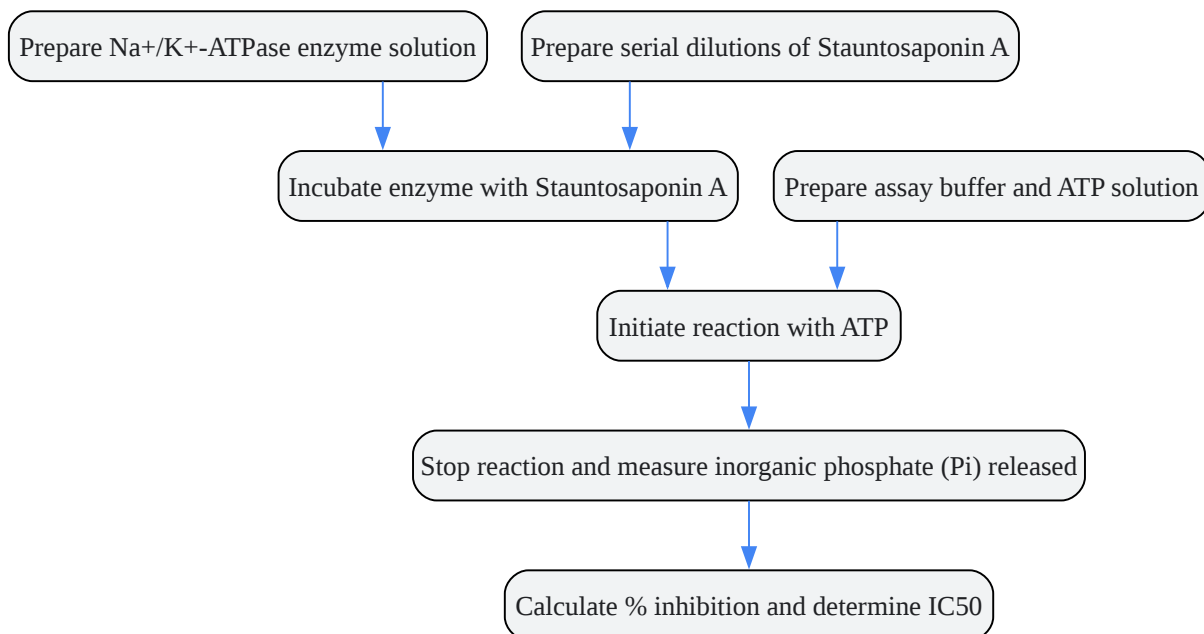
Experimental Protocols

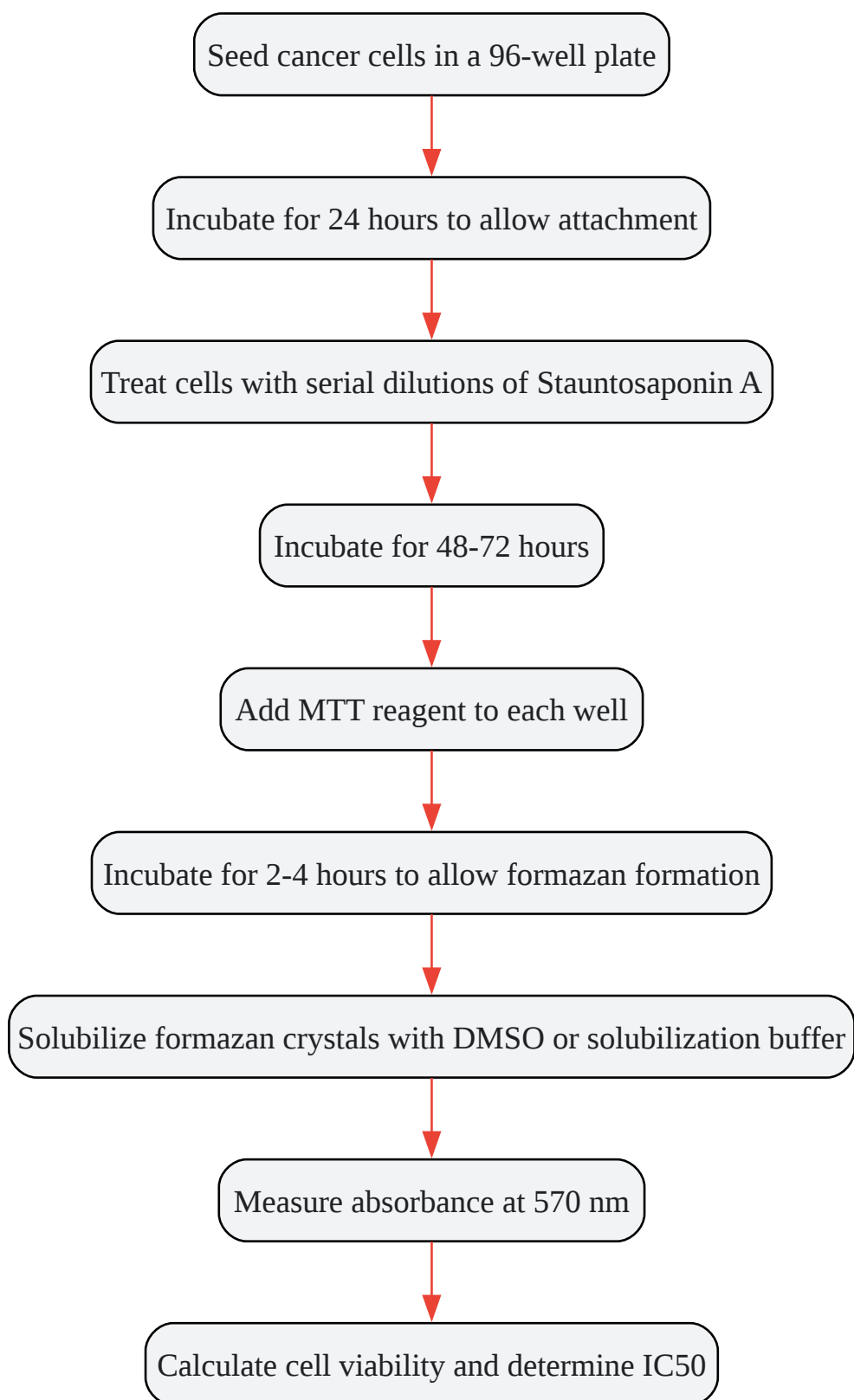
Extraction and Isolation of Stauntosaponin A from *Cynanchum stauntonii*

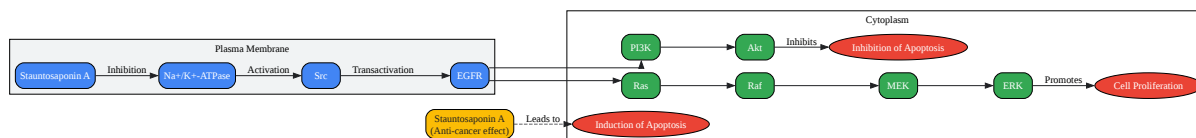
The following protocol is a generalized procedure based on the successful isolation of similar steroidal glycosides from *Cynanchum stauntonii*. Optimization may be required for maximizing the yield of **Stauntosaponin A**.

Workflow for Extraction and Isolation









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References

- 1. Three New Steroidal Glycosides from the Roots of *Cynanchum stauntonii* - PMC [pmc.ncbi.nlm.nih.gov]
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